

Technical Guide: Solubility and Application of Boc-N-Me-Glu(Obzl)-OH

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Compound of Interest

Compound Name: Boc-N-Me-Glu(Obzl)-OH

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of N-tert-Butoxycarbonyl-N-methyl-L-glutamic acid 5-benzyl ester (**Boc-N-Me-Glu(Obzl)-OH**), a key building block in peptide synthesis. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document focuses on presenting the available qualitative data for **Boc-N-Me-Glu(Obzl)-OH** and its structurally similar analogs. Furthermore, a detailed, adaptable experimental protocol for determining precise solubility is provided, alongside a workflow diagram illustrating its principal application in Solid-Phase Peptide Synthesis (SPPS).

Core Properties of Boc-N-Me-Glu(Obzl)-OH

Property	Value
CAS Number	200615-91-4
Molecular Formula	C ₁₈ H ₂₅ NO ₆ [1]
Molecular Weight	351.4 g/mol [1]
Synonyms	Boc-N-Me-L-Glu(OBzl)-OH, Boc-N-methyl-L-glutamic acid 5-benzyl ester [1]

Solubility Data

Precise quantitative solubility data for **Boc-N-Me-Glu(Obzl)-OH** across a wide range of organic solvents is not extensively documented. However, qualitative data from various sources, primarily for the closely related analog Boc-Glu(Obzl)-OH, provides valuable insights into its general solubility behavior.

Table 1: Qualitative Solubility of **Boc-N-Me-Glu(Obzl)-OH** and Analogs

Compound	Solvent	Solubility	Citation
Boc-Glu(Obzl)-OH	N,N-Dimethylformamide (DMF)	Clearly Soluble (1 mmole in 2 ml)	[2][3]
N-Boc-L-glutamic acid 5-benzyl ester	N,N-Dimethylformamide (DMF)	Soluble	[4]
Boc-D-Glu-OBzl	N,N-Dimethylformamide (DMF)	Clearly Soluble (1 mmole in 2 ml)	
N-(tert-Butoxycarbonyl)-L-glutamic acid 5-benzylester	Water	Slightly soluble	[5]

Experimental Protocol for Solubility Determination

For applications requiring precise solubility values, the following experimental protocol, adapted from methodologies for similar protected amino acids, offers a robust framework for determination.

Objective: To determine the quantitative solubility of **Boc-N-Me-Glu(Obzl)-OH** in various organic solvents at a specified temperature.

Materials:

- **Boc-N-Me-Glu(Obzl)-OH**

- Selected organic solvents (e.g., DMF, DCM, Ethyl Acetate, Methanol, Acetonitrile)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker/incubator
- Syringe filters (0.22 μm)
- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- Volumetric flasks and pipettes

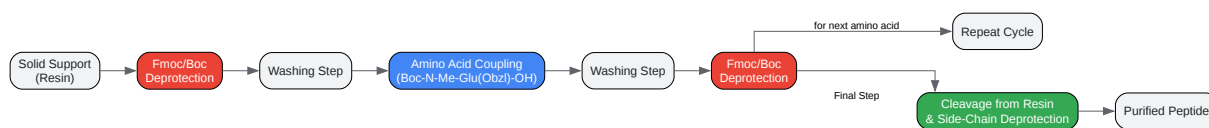
Procedure:

- Preparation of Standard Solutions:
 - Accurately weigh a known amount of **Boc-N-Me-Glu(Obzl)-OH** and dissolve it in a suitable solvent in which it is freely soluble (e.g., DMF) to prepare a stock solution of known concentration.
 - From the stock solution, prepare a series of standard solutions of decreasing concentrations through serial dilution. These will be used to generate a calibration curve.
- Sample Preparation and Equilibration:
 - Add an excess amount of **Boc-N-Me-Glu(Obzl)-OH** to a series of vials, ensuring there is undissolved solid.
 - Add a known volume of the desired organic solvent to each vial.
 - Seal the vials and place them in a constant temperature shaker/incubator.
 - Allow the samples to equilibrate for a sufficient period (e.g., 24-48 hours) to ensure saturation.
- Sample Analysis:

- After equilibration, carefully withdraw a sample from the supernatant of each vial using a syringe and filter it through a 0.22 μm syringe filter to remove any undissolved solids.
- Dilute the filtered supernatant with a suitable solvent to a concentration within the linear range of the analytical method.
- Analyze the diluted sample and the standard solutions by HPLC. A typical method would involve a C18 column and a mobile phase of acetonitrile and water with a UV detector set to an appropriate wavelength (e.g., around 254 nm).
- Data Analysis:
 - Construct a calibration curve by plotting the peak area from the HPLC analysis of the standard solutions against their known concentrations.
 - Use the peak area of the diluted sample to determine its concentration from the calibration curve.
 - Calculate the solubility of **Boc-N-Me-Glu(Obzl)-OH** in the test solvent by taking into account the dilution factor.

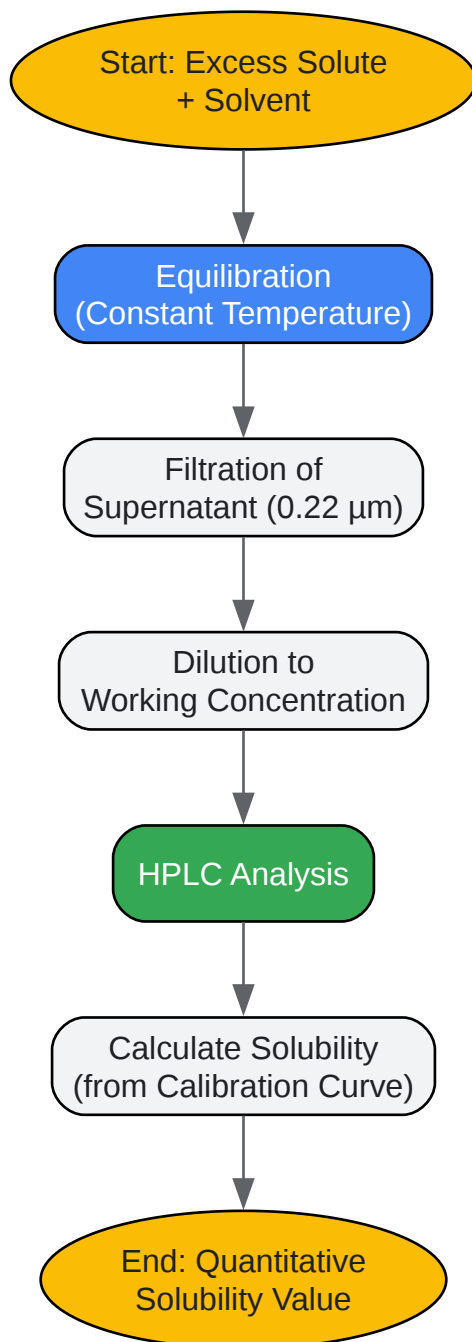
Application in Peptide Synthesis

Boc-N-Me-Glu(Obzl)-OH is primarily used as a building block in Solid-Phase Peptide Synthesis (SPPS). The N-methylation can enhance the resulting peptide's resistance to enzymatic degradation, while the Boc and benzyl protecting groups are part of a common protection strategy.



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General workflow of Solid-Phase Peptide Synthesis (SPPS).



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Experimental workflow for solubility determination.

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